

physical properties of 2,2-Difluoropropanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,2-Difluoropropanol

Cat. No.: B1317334

[Get Quote](#)

An In-depth Technical Guide on the Physical Properties of 2,2-Difluoropropanol

For researchers, scientists, and professionals in drug development, a thorough understanding of the physical properties of chemical compounds is fundamental. This guide provides a detailed overview of the core physical characteristics of **2,2-Difluoropropanol** (CAS: 33420-52-9), a fluorinated organic compound used as an intermediate in organic and pharmaceutical synthesis.^{[1][2][3][4]}

Core Physical and Chemical Properties

2,2-Difluoropropanol, with the molecular formula $C_3H_6F_2O$, is a colorless liquid at room temperature.^{[2][5]} The presence of two fluorine atoms on the second carbon atom significantly influences its physicochemical properties, enhancing its chemical stability compared to non-fluorinated analogs.^[5] It is recognized for its utility as an intermediate in laboratory research and development, as well as in chemical and pharmaceutical synthesis processes.^[1]

Quantitative Physical Data

A summary of the key quantitative physical properties of **2,2-Difluoropropanol** is presented in the table below for easy reference and comparison.

Property	Value
Molecular Formula	C ₃ H ₆ F ₂ O
Molecular Weight	96.08 g/mol [1][6]
Density	1.2 g/cm ³ [1][3][4]
Boiling Point	97-99 °C[1][3][4]
Flash Point	31 °C[1][3][4]
Refractive Index	n _{20/D} 1.349[1][3][4]
pKa (Predicted)	13.91 ± 0.10[2][3][4]
Appearance	Colorless to Yellow Liquid[2]
Solubility	Soluble in water[2]

Experimental Protocols for Property Determination

While specific experimental documentation for **2,2-Difluoropropanol** is not detailed in the provided results, the following are standard methodologies for determining the key physical properties listed above.

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common laboratory method for determining the boiling point of a small sample is the Siwoloboff method.

- Apparatus: A Thiele tube, a thermometer, a capillary tube (sealed at one end), and a sample tube.
- Procedure:
 - A small amount of **2,2-Difluoropropanol** is placed in the sample tube.
 - The capillary tube is placed in the sample tube with the open end down.

- The sample tube is attached to the thermometer and placed in the Thiele tube containing a high-boiling point liquid (e.g., mineral oil).
- The Thiele tube is heated gently and evenly.
- As the temperature rises, a stream of bubbles will emerge from the capillary tube.
- The heat is removed, and the liquid is allowed to cool.
- The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.

Density Measurement

Density is the mass per unit volume of a substance. It is typically measured using a pycnometer or a digital density meter.

- Apparatus: A pycnometer (a flask with a specific volume), an analytical balance.
- Procedure:
 - The empty pycnometer is weighed.
 - It is then filled with distilled water of a known temperature and weighed again to determine the volume of the pycnometer.
 - The pycnometer is emptied, dried, and then filled with **2,2-Difluoropropanol**.
 - The filled pycnometer is weighed.
 - The density is calculated by dividing the mass of the **2,2-Difluoropropanol** by the volume of the pycnometer.

Refractive Index Measurement

The refractive index of a substance is a dimensionless number that describes how fast light travels through that material. It is a characteristic property of a substance and is temperature-dependent.

- Apparatus: An Abbé refractometer.
- Procedure:
 - A few drops of **2,2-Difluoropropanol** are placed on the prism of the refractometer.
 - The prism is closed, and the light source is adjusted.
 - The user looks through the eyepiece and adjusts the knob until the dividing line between the light and dark fields is sharp and centered on the crosshairs.
 - The refractive index is read from the scale. The temperature is also recorded, as the refractive index is temperature-sensitive.

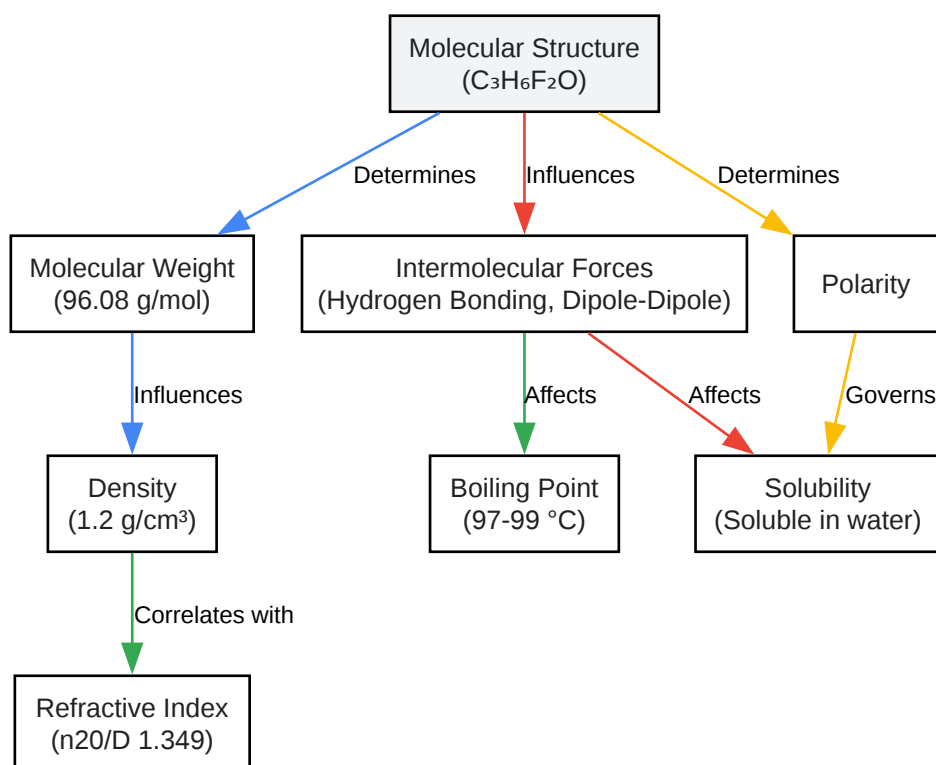
Flash Point Determination

The flash point is the lowest temperature at which a liquid can form an ignitable mixture in air near the surface of the liquid.

- Apparatus: A closed-cup flash-point tester (e.g., Pensky-Martens or Tag Closed Tester).
- Procedure:
 - The sample cup is filled with **2,2-Difluoropropanol** to the mark.
 - The lid is closed, and the apparatus is heated at a slow, constant rate.
 - At regular temperature intervals, a test flame is introduced into the vapor space of the cup.
 - The flash point is the lowest temperature at which the application of the test flame causes the vapor above the liquid to ignite with a brief flash.

Logical Relationships of Physical Properties

The physical properties of **2,2-Difluoropropanol** are interconnected and stem from its fundamental molecular structure. The following diagram illustrates these relationships.



[Click to download full resolution via product page](#)

Relationship between Molecular Structure and Physical Properties.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chembk.com [chembk.com]
- 2. Page loading... [wap.guidechem.com]
- 3. sfdchem.com [sfdchem.com]
- 4. 2,2-Difluoropropanol | 33420-52-9 [chemicalbook.com]
- 5. CAS 33420-52-9: 2,2-Difluoro-1-propanol | CymitQuimica [cymitquimica.com]
- 6. 2,2-Difluoropropanol | C₃H₆F₂O | CID 13394818 - PubChem [pubchem.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [physical properties of 2,2-Difluoropropanol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1317334#physical-properties-of-2-2-difluoropropanol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com